

Comparative Analysis of Spiro[indene-1,4'-piperidine] Hydrochloride Cross-Reactivity

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Compound of Interest

Compound Name: *Spiro[indene-1,4'-piperidine]
hydrochloride*

CAS No.: *137730-67-7*

Cat. No.: *B175144*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative analysis of the cross-reactivity of **Spiro[indene-1,4'-piperidine] hydrochloride** and its derivatives. Due to the limited availability of a comprehensive public cross-reactivity panel for the parent compound, this document synthesizes available data on its derivatives to offer insights into potential off-target interactions. Furthermore, it outlines standard experimental protocols for assessing compound selectivity, providing a framework for generating comprehensive cross-reactivity profiles.

Introduction

Spiro[indene-1,4'-piperidine] hydrochloride is a core structural motif found in a variety of biologically active compounds. Its rigid spirocyclic system presents a unique three-dimensional pharmacophore that can be tailored to interact with various biological targets. Derivatives of this scaffold have shown high affinity and selectivity for several receptor families, including sigma receptors, somatostatin receptors, and neurokinin receptors. Understanding the cross-

reactivity profile of this chemical class is crucial for assessing its therapeutic potential and predicting potential side effects.

Comparative Cross-Reactivity Data

While a comprehensive screening of **Spiro[indene-1,4'-piperidine] hydrochloride** against a wide panel of receptors is not publicly available, studies on its derivatives provide valuable insights into its potential selectivity. The following table summarizes the reported binding affinities and functional activities of various Spiro[indene-1,4'-piperidine] derivatives against different receptors. This data allows for a preliminary comparison of the selectivity of this chemical scaffold.

Derivative Class	Target Receptor	Ligand/Compound	Assay Type	Affinity (Ki/IC50)	Selectivity	Reference
Sigma Receptor Ligands	Sigma-1	3,4-dihydro-1'-(3-methylbut-2-enyl)spiro[1H-indene-1,4'-piperidine]	Radioligand Binding ([³ H]-DTG)	pIC50 = 8.9	>10,000-fold vs. Dopamine D2	[1]
Sigma-1	Spiro[1,2,4-benzotriazine-3(4H),4'-(1'-benzyl)piperidine]	Radioligand Binding	Low nM Ki	~7000-fold vs. Sigma-2	[2]	
Somatostatin Agonists	Somatostatin sst2	Spiro[1H-indene-1,4'-piperidine] derivatives	Functional Assay	Potent Agonists	Selective for sst2	[3]
Neurokinin Antagonists	Neurokinin NK1	YM-44778	Radioligand Binding	18 nM	Dual antagonist	[4]
Neurokinin NK2	YM-44778	Radioligand Binding	16 nM	Dual antagonist	[4]	

Experimental Protocols

To generate a comprehensive cross-reactivity profile, a battery of in vitro assays is typically employed. Below are detailed methodologies for key experiments relevant to the targets

identified for Spiro[indene-1,4'-piperidine] derivatives.

Radioligand Binding Assays for Sigma Receptors

Objective: To determine the binding affinity (K_i) of a test compound for sigma-1 (σ_1) and sigma-2 (σ_2) receptors.

Materials:

- Radioligands: --INVALID-LINK---pentazocine (for σ_1), [^3H]1,3-di-o-tolylguanidine ([^3H]DTG) (for σ_1 and σ_2).
- Membrane Preparations: Homogenates from guinea pig brain (high in σ_1) or rat liver (high in σ_2).
- Non-specific Binding Control: Haloperidol (10 μM).
- Masking Agent (for σ_2 assay): (+)-Pentazocine (100 nM) to block binding of [^3H]DTG to σ_1 sites.
- Assay Buffer: Tris-HCl (50 mM, pH 7.4).
- Filtration Apparatus: Glass fiber filters (e.g., Whatman GF/B) and a cell harvester.
- Scintillation Counter.

Procedure:

- σ_1 Receptor Assay:
 - Incubate membrane homogenate (50-100 μg protein) with various concentrations of the test compound and a fixed concentration of --INVALID-LINK---pentazocine (e.g., 2-5 nM).
 - Total binding is determined in the absence of the test compound, and non-specific binding is measured in the presence of 10 μM haloperidol.
 - Incubate at 37°C for 120 minutes.
- σ_2 Receptor Assay:

- Incubate membrane homogenate (100-200 µg protein) with various concentrations of the test compound, a fixed concentration of [³H]DTG (e.g., 10-15 nM), and 100 nM (+)-pentazocine to mask σ1 receptors.
- Non-specific binding is determined in the presence of 10 µM haloperidol.
- Incubate at 25°C for 120 minutes.
- Assay Termination:
 - Rapidly filter the incubation mixture through glass fiber filters using a cell harvester.
 - Wash the filters three times with ice-cold assay buffer to remove unbound radioligand.
- Quantification:
 - Place the filters in scintillation vials with scintillation cocktail.
 - Measure the radioactivity using a liquid scintillation counter.
- Data Analysis:
 - Calculate the specific binding by subtracting non-specific binding from total binding.
 - Determine the IC₅₀ value (concentration of test compound that inhibits 50% of specific binding) from competition curves using non-linear regression.
 - Calculate the K_i value using the Cheng-Prusoff equation: $K_i = IC_{50} / (1 + [L]/K_d)$, where [L] is the concentration of the radioligand and K_d is its dissociation constant.

Functional Assay for Somatostatin Receptor Subtype 2 (sst2)

Objective: To determine the functional potency (EC₅₀) of a test compound as an agonist or antagonist at the sst2 receptor. A common method involves measuring the inhibition of cAMP production.

Materials:

- Cell Line: CHO-K1 or HEK293 cells stably expressing the human sst2 receptor.
- Stimulating Agent: Forskolin (to stimulate cAMP production).
- cAMP Assay Kit: (e.g., HTRF, ELISA, or AlphaScreen).
- Assay Buffer: Hanks' Balanced Salt Solution (HBSS) with 5 mM HEPES, 0.5 mM IBMX, and 0.1% BSA.

Procedure:

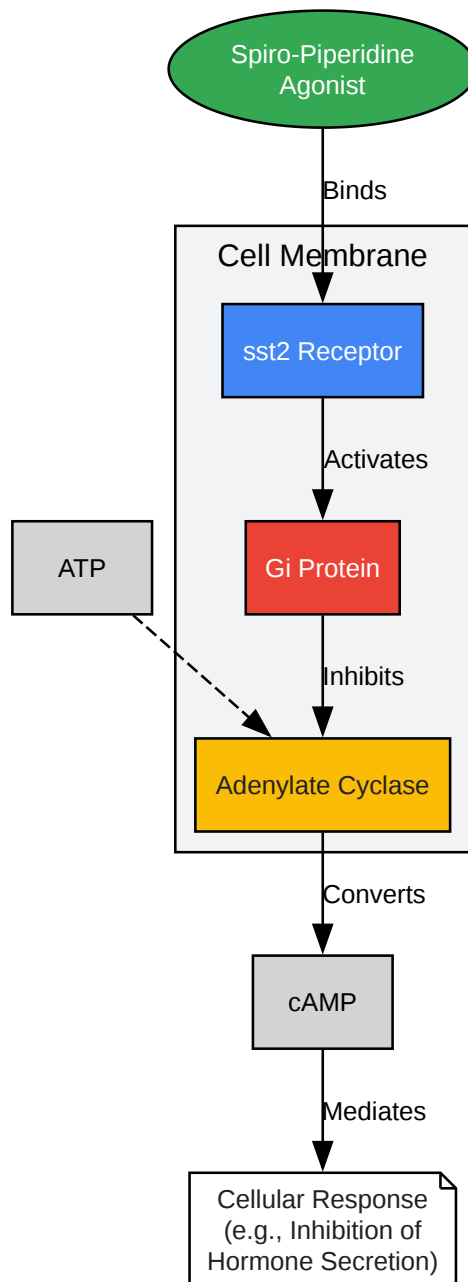
- Cell Preparation:
 - Plate the sst2-expressing cells in a 96-well or 384-well plate and grow to confluence.
- Agonist Mode:
 - Wash the cells with assay buffer.
 - Add increasing concentrations of the test compound to the cells and incubate for 15 minutes at 37°C.
 - Add a fixed concentration of forskolin (e.g., 10 μ M) to all wells except the basal control and incubate for a further 30 minutes at 37°C.
- Antagonist Mode:
 - Pre-incubate the cells with increasing concentrations of the test compound for 15 minutes at 37°C.
 - Add a fixed concentration of a known sst2 agonist (e.g., somatostatin-14 at its EC80 concentration) to all wells except the basal control and incubate for 30 minutes at 37°C.
- cAMP Measurement:
 - Lyse the cells and measure the intracellular cAMP levels according to the manufacturer's protocol of the chosen cAMP assay kit.

- Data Analysis:
 - Agonist: Plot the percentage of inhibition of forskolin-stimulated cAMP levels against the log concentration of the test compound to determine the EC50 value.
 - Antagonist: Plot the percentage of inhibition of the agonist-induced response against the log concentration of the test compound to determine the IC50 value, from which the Kb (antagonist dissociation constant) can be calculated.

Visualizations

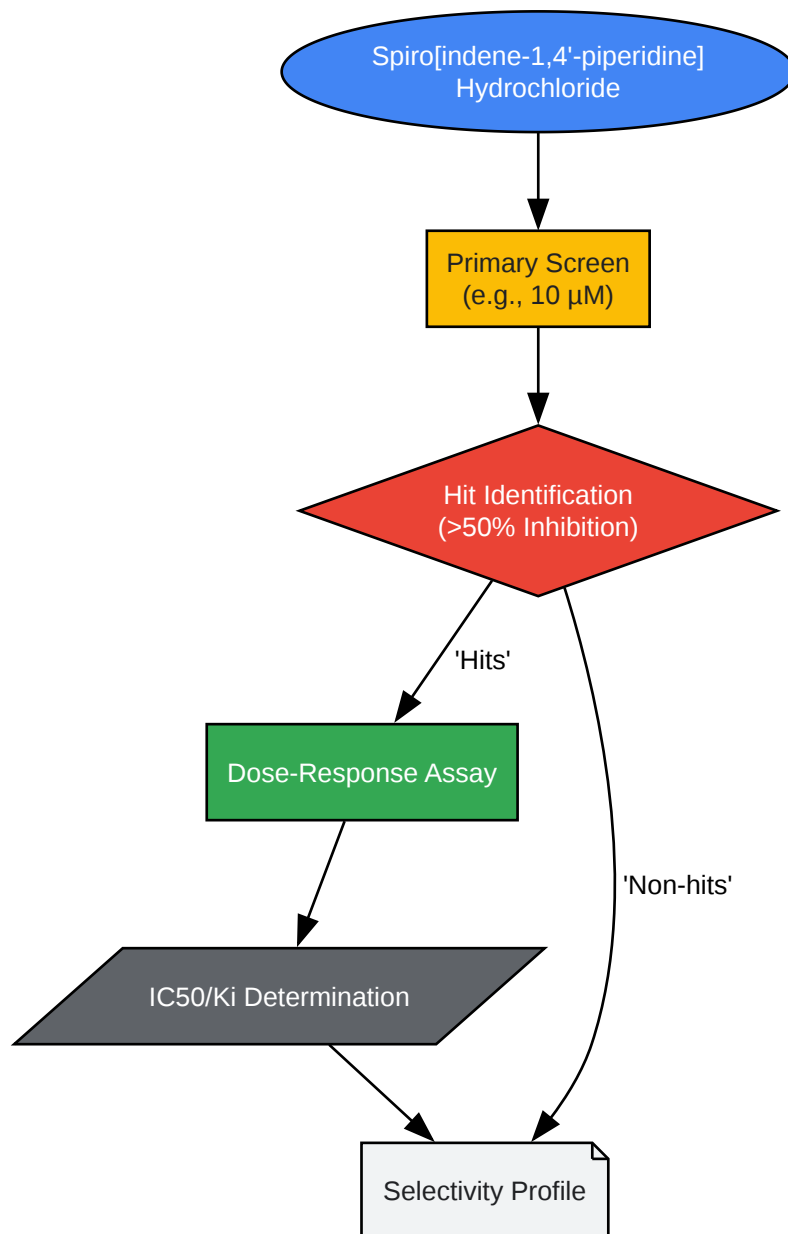
The following diagrams illustrate a key signaling pathway and a general workflow for cross-reactivity screening.

Spiro-Piperidine Derivative Signaling Pathway Example (sst2 Receptor)

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Caption: Example signaling pathway for a Spiro-piperidine sst2 receptor agonist.

General Workflow for Cross-Reactivity Profiling

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Caption: A generalized workflow for in vitro cross-reactivity screening.

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